

4-Acetylphenyl Dimethylcarbamate: A Technical Guide for Drug Development Professionals

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Compound of Interest

Compound Name: 4-Acetylphenyl dimethylcarbamate

Cat. No.: B2398528

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An In-depth Review of Synthesis, Putative Biological Activity, and Experimental Considerations

This technical guide provides a comprehensive overview of **4-acetylphenyl dimethylcarbamate**, a compound of interest in the field of medicinal chemistry. Drawing from established principles of carbamate synthesis and the well-documented activity of related compounds, this document outlines a probable synthetic route, discusses its likely biological target, and presents relevant data and experimental protocols to guide further research and development.

Chemical Properties and Synthesis

4-Acetylphenyl dimethylcarbamate is an organic molecule featuring a phenyl ring substituted with an acetyl group and a dimethylcarbamate ester. The presence of the carbamate functional group suggests its potential as a bioactive agent, particularly within the class of enzyme inhibitors.

Property	Value
Molecular Formula	C ₁₁ H ₁₃ NO ₃
Molecular Weight	207.23 g/mol
IUPAC Name	4-acetylphenyl dimethylcarbamate
CAS Number	144949-65-3

Experimental Protocol: Synthesis of 4-Acetylphenyl Dimethylcarbamate

The synthesis of **4-acetylphenyl dimethylcarbamate** can be achieved through the reaction of 4-hydroxyacetophenone with dimethylcarbamoyl chloride. This method is a standard procedure for the preparation of aryl carbamates.

Materials:

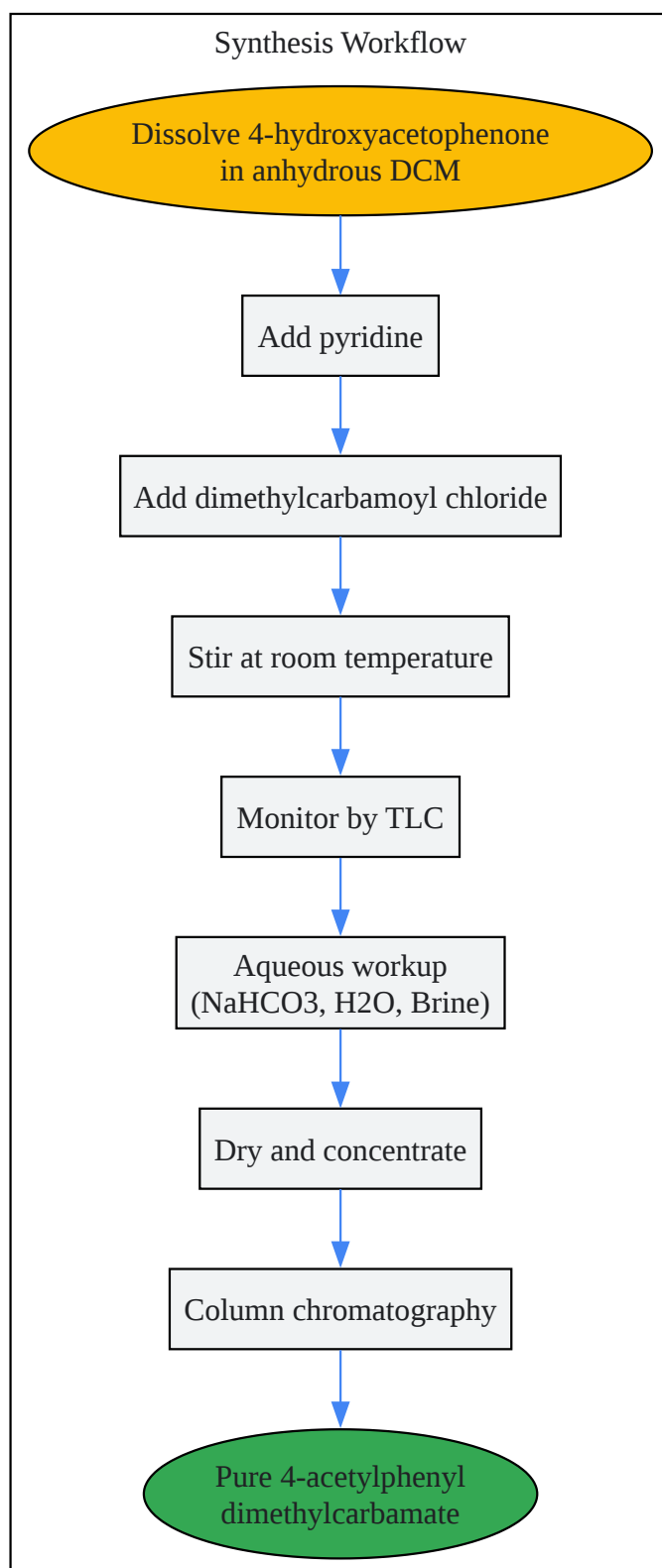
- 4-Hydroxyacetophenone
- Dimethylcarbamoyl chloride
- Pyridine (or another suitable base, e.g., triethylamine)
- Anhydrous dichloromethane (DCM) or a similar aprotic solvent
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Silica gel for column chromatography
- Hexanes and ethyl acetate for chromatography

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere (e.g., nitrogen or argon), dissolve 4-hydroxyacetophenone (1 equivalent) in anhydrous dichloromethane.
- **Addition of Base:** Add pyridine (1.2 equivalents) to the solution and stir for 10-15 minutes at room temperature. The base acts as a scavenger for the hydrochloric acid byproduct.
- **Addition of Carbamoylating Agent:** Slowly add dimethylcarbamoyl chloride (1.1 equivalents) to the stirring solution. The reaction is typically exothermic, and the addition should be

controlled to maintain the temperature below 30°C.

- **Reaction Monitoring:** Allow the reaction to stir at room temperature. Monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting material (4-hydroxyacetophenone) is consumed.
- **Workup:** Upon completion, quench the reaction by adding a saturated aqueous solution of sodium bicarbonate. Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane (3x).
- **Washing:** Combine the organic layers and wash successively with water and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude product by flash column chromatography on silica gel, using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford the pure **4-acetylphenyl dimethylcarbamate**.
- **Characterization:** Confirm the structure and purity of the final product using analytical techniques such as ^1H NMR, ^{13}C NMR, and mass spectrometry.



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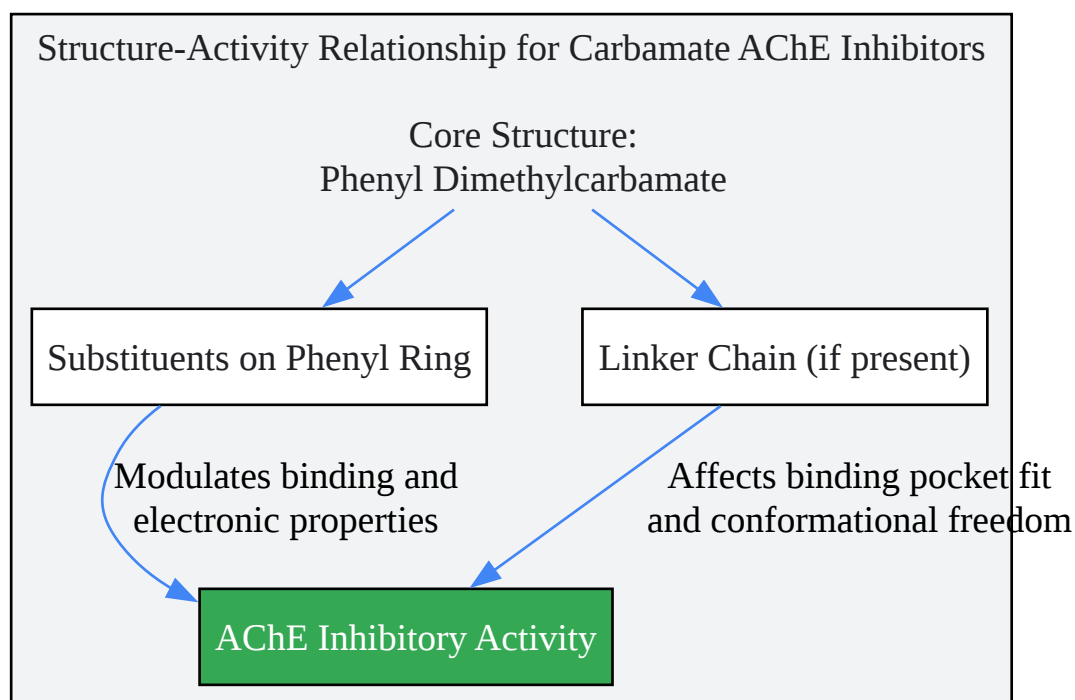
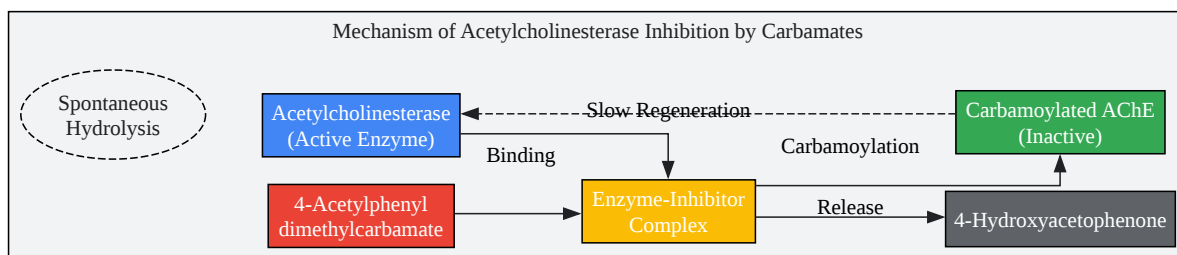
A flowchart illustrating the key steps in the synthesis of **4-acetylphenyl dimethylcarbamate**.

Biological Activity and Mechanism of Action

While specific studies on **4-acetylphenyl dimethylcarbamate** are not extensively reported in the literature, the broader class of N,N-dimethylcarbamates is well-known for its activity as acetylcholinesterase (AChE) inhibitors.[1] AChE is a critical enzyme in the nervous system responsible for the hydrolysis of the neurotransmitter acetylcholine, thereby terminating the nerve impulse.[2]

Putative Mechanism: Acetylcholinesterase Inhibition

Carbamate-based inhibitors, such as rivastigmine, function by carbamoylating the serine residue in the active site of acetylcholinesterase.[2][3] This process renders the enzyme temporarily inactive. The acetyl group at the para position of the phenyl ring in **4-acetylphenyl dimethylcarbamate** is an electron-withdrawing group, which may influence the electrophilicity of the carbamate carbonyl carbon and, consequently, its reactivity towards the serine nucleophile in the AChE active site.



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